

Personal protective equipment for handling 11-Bromo-1-undecene

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Compound of Interest

Compound Name: 11-Bromo-1-undecene

Cat. No.: B109033

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Essential Safety and Handling Guide for 11-Bromo-1-undecene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **11-Bromo-1-undecene** (CAS No. 7766-50-9). Adherence to these procedures is critical to ensure personnel safety and proper disposal.

I. Quantitative Data Summary

While specific quantitative toxicity data such as LD50 and LC50 values for **11-Bromo-1-undecene** are not readily available in standard safety databases, the existing information consistently indicates that it is not classified as acutely toxic.^[1] The primary hazards are its irritant properties.

Property	Value	Reference
Physical State	Liquid	[2] [3] [4] [5] [6]
Appearance	Colorless to pale yellow	
Molecular Formula	C ₁₁ H ₂₁ Br	[7]
Molecular Weight	233.19 g/mol	[4] [7]
Boiling Point	149-150 °C at 35 mmHg	[4]
Density	1.063 g/mL at 25 °C	[4]
Flash Point	>110 °C (>230 °F)	
Solubility	Insoluble in water. Soluble in organic solvents like alcohols and ethers.	
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1] [4] [5] [7]
Storage	Store in a cool, dry, well-ventilated area away from strong oxidizing agents.	[3]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **11-Bromo-1-undecene** to mitigate its irritant effects.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves: Neoprene or Nitrile gloves are recommended. Ensure gloves are inspected for integrity before each use. Do not use latex gloves for chemical protection.
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn in situations with a high risk of splashing.
Body Protection	A laboratory coat is required. For larger quantities or when splashing is likely, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. ^[3]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **11-Bromo-1-undecene** in a laboratory setting.

- Preparation and Precautionary Measures:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Verify that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
 - Assemble all necessary equipment and reagents before starting the experiment to minimize movement and potential for spills.
 - Ensure a spill kit appropriate for halogenated organic compounds is available.
- Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat.
- Don safety glasses or goggles.
- Wash and dry hands thoroughly before putting on the appropriate chemical-resistant gloves (Neoprene or Nitrile).
- Chemical Handling:
 - Conduct all transfers and manipulations of **11-Bromo-1-undecene** inside the chemical fume hood.
 - Use caution when opening the container to avoid splashing.
 - Use a calibrated pipette or a similar precision dispensing tool for transferring the liquid. Avoid pouring directly from large containers when possible.
 - Keep the container of **11-Bromo-1-undecene** sealed when not in use.
- Post-Handling Procedures:
 - Upon completion of the work, securely cap the **11-Bromo-1-undecene** container and any waste containers.
 - Wipe down the work area within the fume hood with an appropriate solvent and then decontaminate with soap and water.
 - Remove gloves using a technique that avoids skin contact with the exterior of the glove and dispose of them in the designated hazardous waste stream.
 - Wash hands thoroughly with soap and water after removing gloves.
 - Remove lab coat and eye protection.

IV. Disposal Plan

Proper disposal of **11-Bromo-1-undecene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All waste containing **11-Bromo-1-undecene** must be collected in a dedicated, properly labeled hazardous waste container.
 - This waste stream is classified as halogenated organic waste. Do not mix with non-halogenated organic waste, as this significantly increases disposal costs and complexity.
 - Solid waste, such as contaminated gloves, pipette tips, and absorbent materials, should be collected in a separate, clearly labeled solid hazardous waste container.
- Waste Container Management:
 - Use a chemically compatible container with a secure screw-top cap.
 - The container must be labeled with "Hazardous Waste," the full chemical name "**11-Bromo-1-undecene**," and the associated hazards (Irritant).
 - Keep the waste container closed at all times, except when adding waste.
 - Store the waste container in a designated satellite accumulation area within the laboratory, preferably in secondary containment.
- Disposal Procedure:
 - Do not dispose of **11-Bromo-1-undecene** down the drain.
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

V. Emergency Procedures: Spill and Exposure

In Case of a Spill:

- Evacuate: Immediately alert others in the vicinity and evacuate the immediate area.

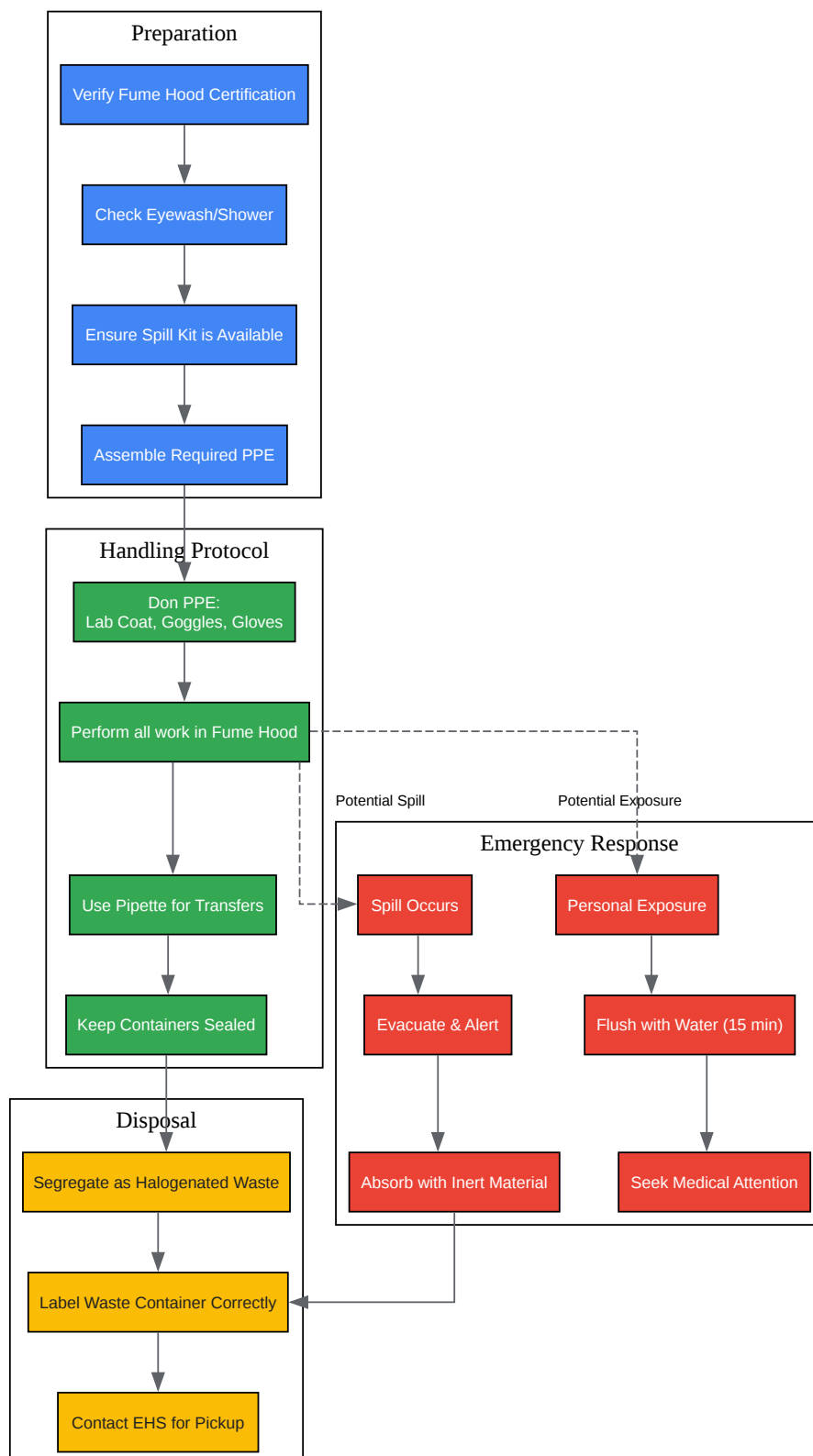
- Isolate: If it can be done without risk, close the sash of the fume hood where the spill occurred.
- Report: Notify your laboratory supervisor and your institution's EHS department.
- Cleanup:
 - For small spills within a fume hood, trained personnel wearing appropriate PPE may clean it up.
 - Use an inert absorbent material (e.g., vermiculite, sand, or a commercial spill absorbent for solvents) to contain and absorb the spill.
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with soap and water.
 - For large spills or spills outside of a fume hood, evacuate the laboratory, close the doors, and wait for the emergency response team.

In Case of Personal Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[3] Remove contaminated clothing while under the safety shower. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[3] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

For all exposures, provide the Safety Data Sheet (SDS) for **11-Bromo-1-undecene** to the responding medical personnel.

Workflow and Logic Diagrams



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Caption: Workflow for the safe handling and disposal of **11-Bromo-1-undecene**.

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